

# Cyclopentyl Methyl Ether (CPME): A Comprehensive Safety Guide for Researchers

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## Compound of Interest

Compound Name: Cyclopentyl methyl ether

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An In-depth Technical Guide on the Safe Handling, Storage, and Emergency Procedures for **Cyclopentyl Methyl Ether** in a Research Environment.

**Cyclopentyl methyl ether** (CPME) is increasingly utilized in chemical synthesis as a greener and more sustainable alternative to traditional ethereal solvents like tetrahydrofuran (THF) and diethyl ether.<sup>[1][2][3][4]</sup> Its favorable physical properties, including a high boiling point, low peroxide formation, and stability under acidic and basic conditions, make it an attractive option for a wide range of applications.<sup>[1][3][4][5]</sup> However, a thorough understanding of its hazard profile and the implementation of appropriate safety protocols are paramount for its safe use in a laboratory setting. This guide provides a comprehensive overview of the safety data for CPME, tailored for researchers, scientists, and drug development professionals.

## Physical and Chemical Properties

Understanding the physical and chemical properties of a solvent is the first step in a robust risk assessment. CPME is a colorless liquid with a distinct ethereal odor.<sup>[3]</sup> Key quantitative data are summarized in the table below.

Property	Value	Reference
CAS Number	5614-37-9	[3]
Molecular Formula	C6H12O	[6]
Molecular Weight	100.16 g/mol	[3][6]
Boiling Point	106 °C	[3][4]
Melting Point	-140 °C	[3][7]
Density	0.86 g/mL at 25 °C	[3]
Flash Point	-1 °C	[4][7]
Auto-ignition Temperature	180 °C	[7]
Solubility in Water	1.1 g/100g	[4]
Vapor Pressure	42.7 hPa at 25 °C	[8]

## Toxicological Data

While considered to have relatively low acute toxicity, CPME is classified as harmful if swallowed and can cause skin and eye irritation.[1][6] Chronic exposure may lead to cumulative health effects.[9]

Toxicological Endpoint	Result	Classification	Reference
Acute Oral Toxicity (LD50, rat)	> 1,000 mg/kg and < 2,000 mg/kg	Harmful if swallowed (H302)	[1]
Skin Irritation	Primary Irritation Index (PII) = 3.7	Causes skin irritation (H315)	[1]
Eye Irritation	Moderate to severe irritation	Causes serious eye irritation (H319)	[1][6]
Skin Sensitization	Negative	Not a skin sensitizer	[1]
Mutagenicity	Negative	Not mutagenic	[1]
Permitted Daily Exposure (PDE)	1.5 mg/day	Class 2 equivalent solvent	[1]

## Experimental Protocols for Toxicological Assessment

The toxicological data for CPME are derived from standardized experimental protocols. While the specific study reports are not always publicly available, the methodologies generally follow internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (Following OECD Guideline 423):

- **Test Animals:** Typically, young adult female rats are used.
- **Dosage:** A single dose of CPME is administered by gavage. The study often starts with a dose of 300 mg/kg.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- **Endpoint:** The LD50 (the dose estimated to be lethal to 50% of the test animals) is determined. For CPME, deaths were observed at 2,000 mg/kg, but not at 1,000 mg/kg, leading to the classification of "Harmful if swallowed".[1]

Skin Irritation (Following OECD Guideline 404):

- Test Animals: Albino rabbits are typically used.
- Application: A 0.5 mL dose of CPME is applied to a small patch of shaved skin. The patch is then covered with a gauze dressing.
- Exposure: The exposure period is typically 4 hours.
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Scoring: The severity of the skin reactions is scored, and a Primary Irritation Index (PII) is calculated. A PII of 3.7 for CPME indicates it is a skin irritant.[\[1\]](#)

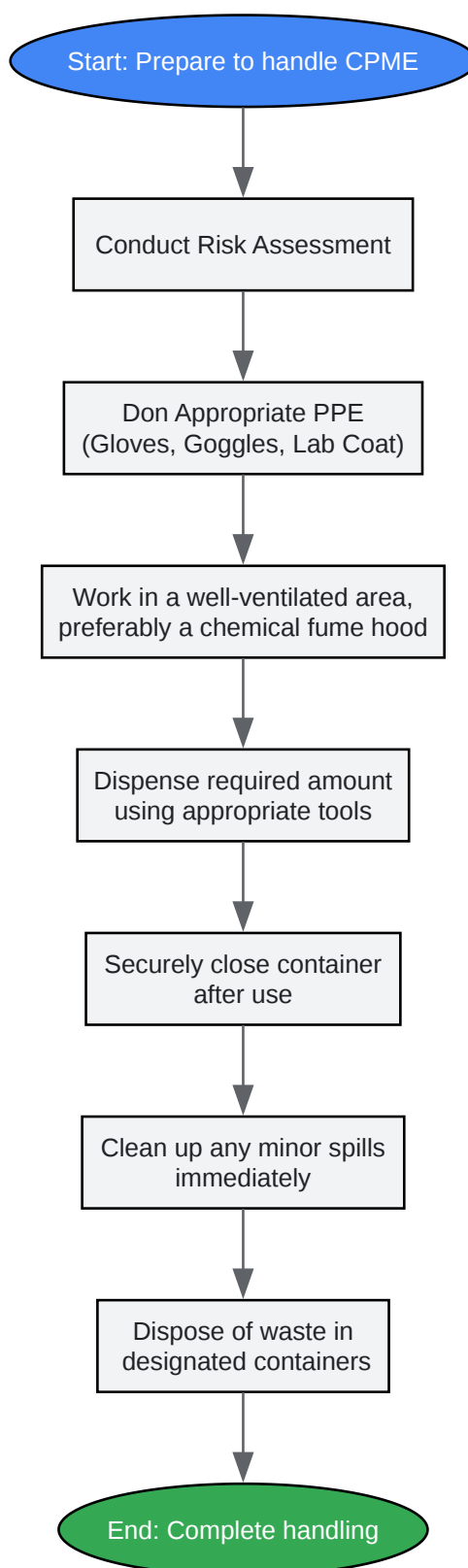
Eye Irritation (Following OECD Guideline 405):

- Test Animals: Albino rabbits are used.
- Application: A single 0.1 mL dose of CPME is instilled into one eye of each animal. The other eye serves as a control.
- Observation: The eyes are examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after instillation.
- Scoring: The severity of the eye reactions is scored. CPME has been shown to cause moderate to severe eye irritation.[\[1\]](#)

## Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with CPME.

## Handling Workflow



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Caption: General workflow for safely handling CPME in a laboratory setting.

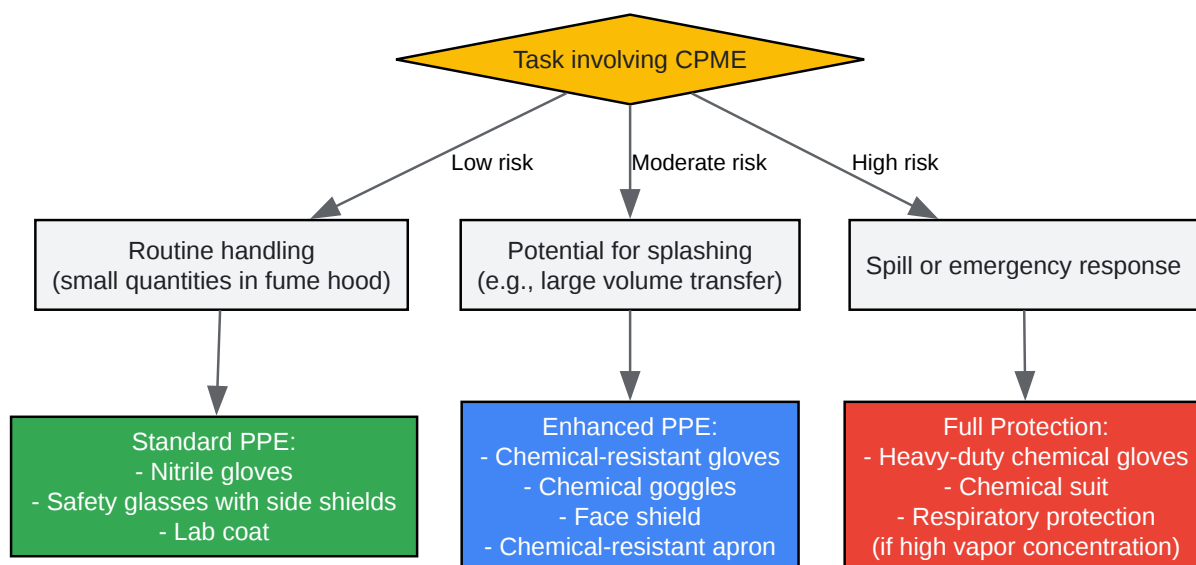
## Storage

- Containers: Store in the original, tightly sealed container.[10]
- Location: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [7][10] Flammable liquid storage cabinets are recommended.
- Incompatibilities: Keep away from strong oxidizing agents, acids, and bases.[6][11]
- Peroxide Formation: Although CPME has a low tendency to form peroxides, containers should be dated upon opening and tested periodically, especially if stored for extended periods.[11]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to prevent exposure.

### PPE Selection Logic



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Caption: Decision-making flowchart for selecting appropriate PPE when working with CPME.

- **Eye/Face Protection:** Chemical safety goggles are mandatory. A face shield should be worn if there is a risk of splashing.[\[11\]](#)
- **Skin Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat.[\[11\]](#) Ensure gloves are inspected before use and replaced if damaged.
- **Respiratory Protection:** Use in a well-ventilated area. If engineering controls are insufficient to maintain concentrations below exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

## Fire and Explosion Hazards

CPME is a highly flammable liquid and vapor.[\[6\]](#)[\[7\]](#)[\[9\]](#)

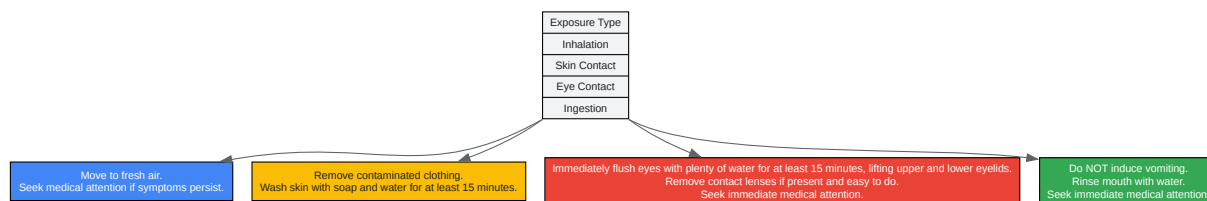
Fire Safety Parameter	Value	Reference
Flammability Class	Highly Flammable Liquid (Category 2)	<a href="#">[6]</a>
Flash Point	-1 °C	<a href="#">[4]</a> <a href="#">[7]</a>
Explosion Limits	Narrow range (data not consistently reported)	<a href="#">[1]</a> <a href="#">[4]</a>

- **Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[7\]](#) A water spray can be used to cool fire-exposed containers.[\[6\]](#)
- **Firefighting Procedures:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)[\[12\]](#) Vapors can travel to an ignition source and flash back.

## Emergency Procedures

In the event of an exposure or spill, prompt and appropriate action is essential.

## First Aid Measures



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Caption: First aid procedures for different types of CPME exposure.

## Spill Response

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Eliminate Ignition Sources: Remove all sources of heat, sparks, and flames.[6][11]
- Contain: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand, or earth).
- Collect: Place the absorbed material into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area thoroughly.
- Large Spills: For large spills, contact your institution's environmental health and safety department immediately.

## Disposal Considerations

Dispose of CPME and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[9] Do not dispose of down the drain.[6]



## Conclusion

CPME offers significant advantages as a process solvent in research and development.<sup>[1][5]</sup> However, its flammability and potential health hazards necessitate careful handling and adherence to strict safety protocols. By understanding its properties, implementing appropriate engineering controls, using the correct PPE, and being prepared for emergencies, researchers can safely harness the benefits of this versatile solvent.

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